

Using europium nitrate in the preparation of luminescent security inks

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Compound of Interest

Compound Name: *Europium nitrate*

Cat. No.: *B155276*

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Application Notes: Europium-Based Luminescent Security Inks

Introduction

Europium complexes are highly valued in the formulation of luminescent security inks due to their unique photophysical properties. These inks are invisible under normal lighting conditions but emit a characteristic and intense red-orange light when excited by ultraviolet (UV) radiation. This feature makes them an excellent tool for anti-counterfeiting measures on banknotes, passports, and other valuable documents. The sharp emission lines, long luminescence lifetimes, and large Stokes shifts of europium(III) ions contribute to their effectiveness in these applications. This document provides detailed protocols for the preparation and application of a europium-based luminescent security ink, along with key performance data.

Core Principles

The luminescence of europium(III) ions in security inks relies on the "antenna effect." Organic ligands are coordinated to the Eu^{3+} ion. These ligands have a high absorption cross-section for UV light and efficiently transfer the absorbed energy to the central europium ion. This energy transfer excites the Eu^{3+} ion, which then de-excites by emitting light at its characteristic wavelengths, most prominently the hypersensitive $^5\text{D}_0 \rightarrow ^7\text{F}_2$ transition, which results in a strong red emission. While **europium nitrate** can be used as a precursor, it is often converted into a more stable and luminescent complex for ink formulation.

Data Presentation

The following table summarizes the photophysical properties of various europium complexes used in the preparation of luminescent security inks.

Europium Complex	Host Material/Binder	Excitation Wavelength (nm)	Emission Wavelength (nm)	Application Method	Reference
Eu(FAC) ₃ Phen	Polyvinyl butyral (PVB)	325	612	Screen-printing	[1][2][3]
Europium-doped Yttrium Borate (YBO ₃ :Eu ³⁺)	Polyvinyl chloride (PVC)	245	591	Screen-printing	[4]
[Eu(pic) ₃ ·(DVL) ₃]	Not specified	397	614	Surface application	[5]
Europium-doped Y ₂ O ₃	Polyvinyl alcohol (PVA)	254	612	Writing/Printing	[6]

Experimental Protocols

Protocol 1: Preparation of a Europium Complex-Based Luminescent Ink

This protocol describes the formulation of a luminescent security ink using a pre-synthesized europium complex, such as Eu(FAC)₃Phen, and a polymer binder.

Materials:

- Europium complex (e.g., Eu(FAC)₃Phen)
- Polyvinyl butyral (PVB)
- Dichloromethane (DCM)

- Magnetic stirrer with heating
- Beaker
- Stir bar

Procedure:

- Dissolve the Polymer: In a beaker, dissolve 100 mg of polyvinyl butyral (PVB) in dichloromethane (DCM). The volume of DCM should be sufficient to fully dissolve the PVB, and a few drops can be added later to adjust viscosity.[2]
- Heating and Stirring: Place the beaker on a magnetic stirrer with a hotplate and stir the mixture at 40°C for 30 minutes, or until the PVB is completely dissolved.[2]
- Incorporate the Europium Complex: Add 20 mg of the europium complex (e.g., Eu(FAC)₃Phen, 10% w/w) to the PVB solution.[2]
- Continued Mixing: Continue stirring the mixture for an additional 30 minutes at 40°C to ensure homogeneous dispersion of the luminescent complex.[2]
- Viscosity Adjustment: If necessary, add a few more drops of DCM to achieve the desired viscosity for the intended application method (e.g., screen printing).
- Optimized Homogeneity (Optional): For improved stability and homogeneity, the stirring process can be conducted at a higher temperature of 65°C.[2]
- Storage: Store the prepared ink in a sealed container to prevent solvent evaporation.

Protocol 2: Application and Characterization of the Luminescent Ink

This protocol outlines the process of applying the security ink to a substrate and verifying its luminescent properties.

Materials:

- Prepared luminescent security ink

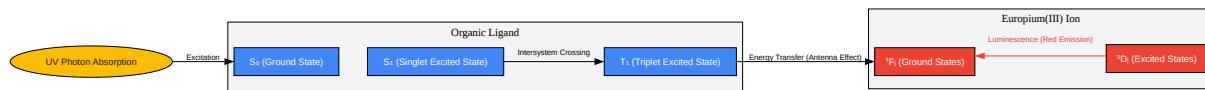
- Substrate (e.g., paper, polymer film)
- Screen-printing apparatus (or other application method like a brush or pen)
- UV lamp (with selectable wavelengths, e.g., 254 nm, 325 nm, 365 nm)
- Spectrofluorometer (for detailed analysis)

Procedure:

- Application: Apply the luminescent ink to the desired substrate using the chosen method. For example, use a screen-printing setup to create a specific pattern or text.[\[2\]](#)[\[4\]](#)
- Drying: Allow the ink to dry completely in a well-ventilated area. The solvent will evaporate, leaving a thin film of the polymer containing the dispersed europium complex.
- Visual Inspection: Under ambient light, the printed mark should be invisible or nearly invisible.
- Luminescence Verification: Illuminate the substrate with a UV lamp in a darkened environment. The printed area should exhibit a bright red-orange luminescence.
- Spectroscopic Analysis (Optional): For quantitative characterization, place the substrate in a spectrofluorometer.
 - Measure the excitation spectrum by setting the emission wavelength to the peak of the europium emission (e.g., 612 nm) and scanning a range of excitation wavelengths.
 - Measure the emission spectrum by exciting the sample at the peak excitation wavelength and scanning the emission wavelengths.

Visualizations

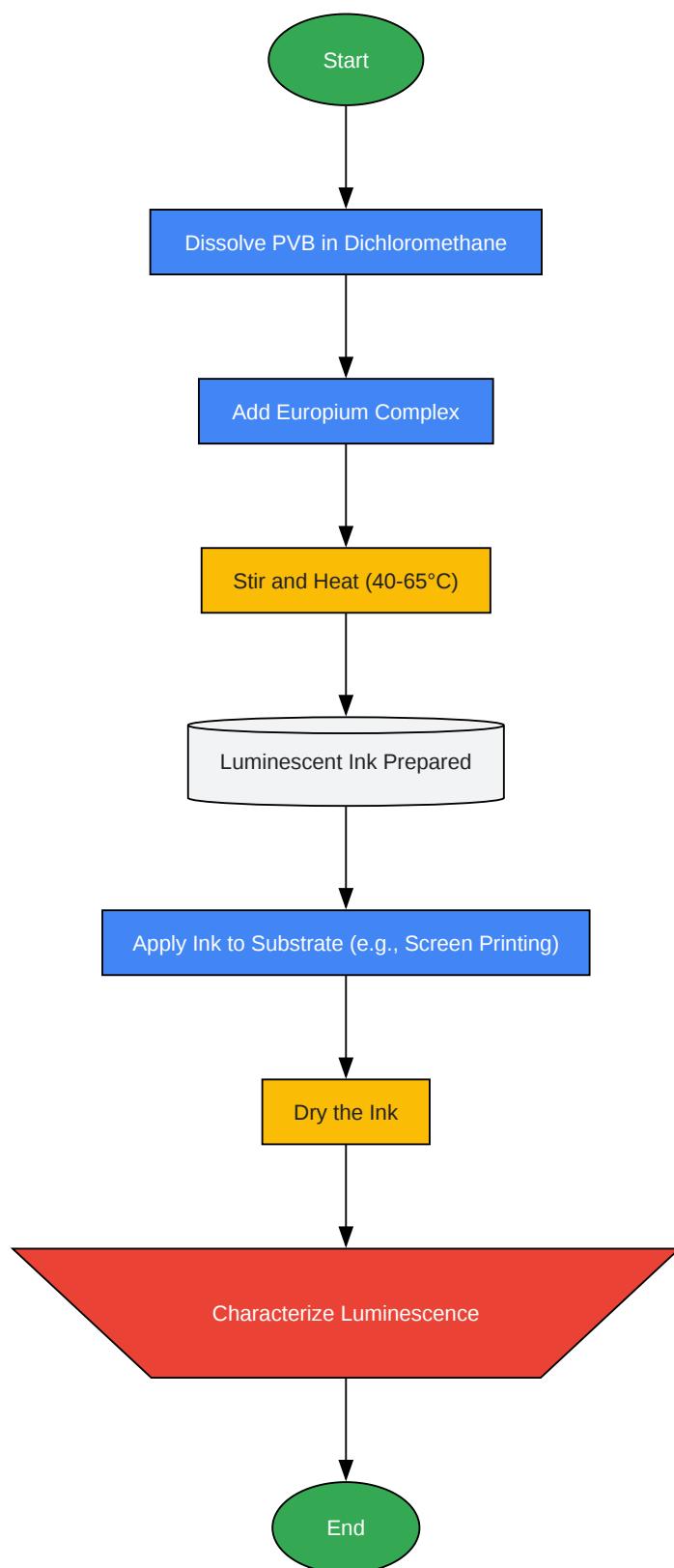
Signaling Pathway of Luminescence



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Caption: Energy transfer mechanism in a europium complex for luminescence.

Experimental Workflow



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Caption: Workflow for the preparation and testing of luminescent security ink.

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